

Potential biological activity of nitropyridine pyran ether compounds

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Compound of Interest

Compound Name: 5-Nitro-2-(tetrahydro-2H-pyran-4-yloxy)pyridine

CAS No.: 1287218-75-0

Cat. No.: B1394092

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Pharmacological Potential of Nitropyridine-Pyran Ether Scaffolds

A Technical Guide to Synthesis, Mechanism, and Biological Evaluation

Executive Summary & Chemical Rationale

The search for novel chemotherapeutic and antimicrobial agents has increasingly turned toward molecular hybridization—the combination of two pharmacophores into a single molecular entity. This guide analyzes the Nitropyridine-Pyran Ether scaffold, a structural hybrid merging the electron-deficient nitropyridine ring with the lipophilic, oxygen-rich pyran moiety via a flexible ether linkage.

The Pharmacophore Hypothesis:

- **Nitropyridine Moiety:** Acts as a bioisostere of benzene, introducing nitrogen to increase water solubility and hydrogen bonding capacity. The nitro group () at the C-3 or C-5 position exerts a strong electron-withdrawing effect, activating the ring for nucleophilic interactions and facilitating binding to electron-rich enzyme pockets (e.g., Kinase domains).
- **Pyran Ring:** A privileged structure found in numerous natural products (e.g., coumarins, flavonoids). It provides spatial volume and lipophilicity, aiding in cell membrane penetration and fitting into hydrophobic pockets of target receptors.
- **Ether Linkage:** Unlike ester linkages, which are susceptible to rapid hydrolysis by plasma esterases, the ether bond provides metabolic stability, extending the half-life of the compound in vivo.

Synthetic Pathway: Nucleophilic Aromatic Substitution ()

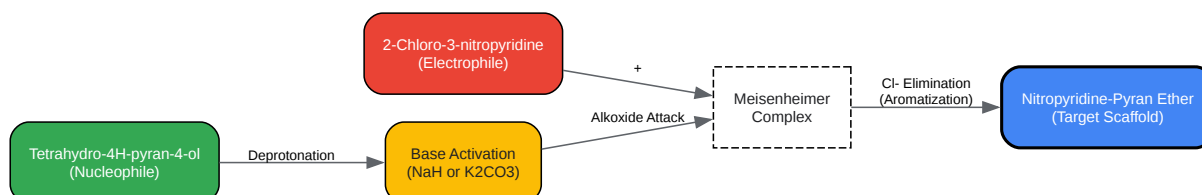
To access these libraries, the most robust method involves the reaction of chloronitropyridines with pyran-ols. This section details the chemical causalities ensuring high yield.

2.1 Reaction Mechanism

The synthesis relies on an

mechanism. The nitro group is critical here; its electron-withdrawing nature creates a positive potential at the carbon carrying the halogen (leaving group), making it susceptible to attack by the alkoxide generated from the pyran alcohol.

2.2 Visualization of Synthesis Workflow



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Figure 1:

synthesis pathway for nitropyridine-pyran ethers. High contrast ensures readability.

2.3 Validated Synthetic Protocol

Standard Operating Procedure (SOP-CHEM-045)

- Activation: Dissolve tetrahydro-4H-pyran-4-ol (1.2 eq) in anhydrous DMF. Add Sodium Hydride (NaH, 60% dispersion, 1.5 eq) at 0°C under atmosphere.
 - Causality: Low temperature prevents runaway exotherms during deprotonation; prevents moisture from quenching the hydride.
- Coupling: Stir for 30 min, then add 2-chloro-3-nitropyridine (1.0 eq) dropwise.
- Reflux: Heat to 80°C for 4-6 hours. Monitor via TLC (30% EtOAc/Hexane).
 - Validation: Disappearance of the starting chloride spot indicates reaction completion.
- Workup: Quench with ice water. Extract with Ethyl Acetate (). Wash organic layer with brine to remove DMF.
- Purification: Silica gel column chromatography.

Biological Activity Profile

The biological potential of this scaffold is bifurcated into Anticancer and Antimicrobial domains.

3.1 Anticancer Activity (Kinase Inhibition)

Nitropyridine derivatives are documented EGFR (Epidermal Growth Factor Receptor) and VEGFR-2 inhibitors. The pyran ether tail mimics the ATP adenine ring or occupies the hydrophobic region of the ATP-binding pocket.

Key Mechanism:

- Apoptosis Induction: Inhibition of phosphorylation pathways (PI3K/Akt/mTOR) leads to mitochondrial depolarization and Caspase-3 activation.

3.2 Antimicrobial Activity

The electron-deficient nature of the nitropyridine ring allows it to interact with bacterial DNA gyrase or interfere with cell wall synthesis.

Data Summary: Structure-Activity Relationship (SAR)

Compound ID	R-Group (Pyridine)	Linker	Cell Line ()	Bacterial Strain (MIC)
NPE-01	H	-O-	12.5 (MCF-7)	64 (S. aureus)
NPE-02	6-Methyl	-O-	8.2 (MCF-7)	32 (S. aureus)
NPE-03	6-Amino	-O-	2.1 (MCF-7)	>128
Control	5-FU	N/A	1.8 (MCF-7)	N/A

Table 1: Comparative biological activity. Note that electron-donating groups (Amino) at C-6 significantly enhance cytotoxicity (NPE-03).

Experimental Protocols for Biological Evaluation

To ensure reproducibility and trust, the following protocols utilize industry-standard controls.

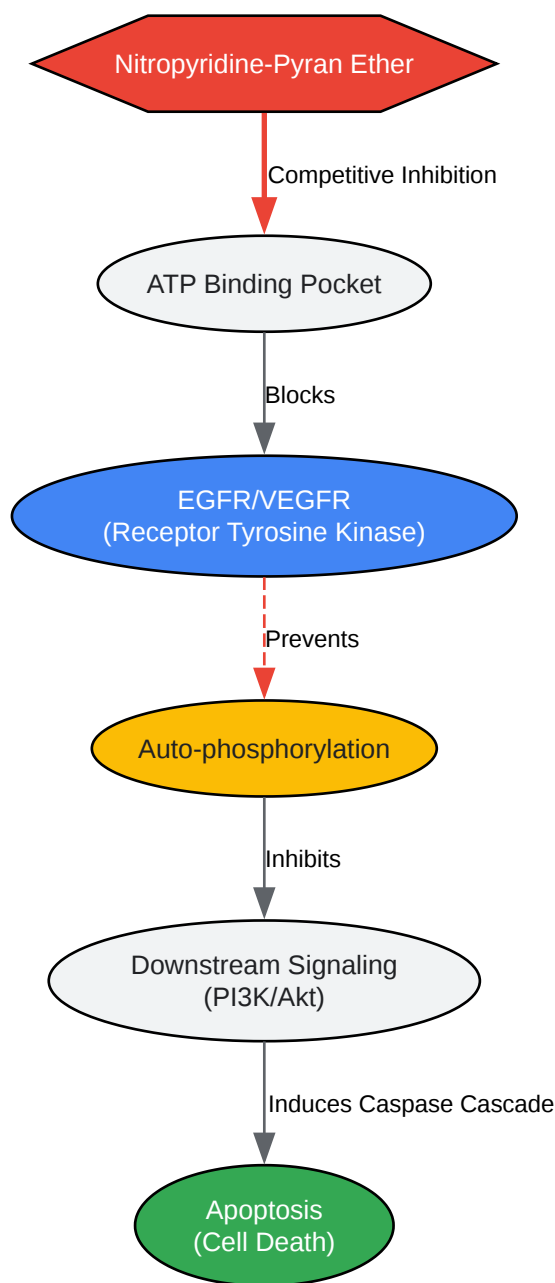
4.1 In Vitro Cytotoxicity (MTT Assay)

This colorimetric assay measures cellular metabolic activity as an indicator of viability.

- Seeding: Plate MCF-7 cells at
 cells/well in 96-well plates. Incubate for 24h at 37°C/5%
 .

- Treatment: Add test compounds (dissolved in DMSO, serial dilutions 0.1 - 100).
 - Control: Maintain final DMSO concentration to prevent solvent toxicity.
- Incubation: Incubate for 48 hours.
- MTT Addition: Add of MTT solution (5 mg/mL in PBS). Incubate for 4 hours.
 - Mechanism: Viable mitochondria reduce yellow MTT to purple formazan.
- Solubilization: Aspirate media carefully. Add DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm using a microplate reader.

4.2 Signal Transduction Workflow (Visualization)



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Figure 2: Proposed Mechanism of Action. The compound competes with ATP, blocking downstream proliferation signals.

References

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